

Physical properties of 11-Bromo-1-undecene (boiling point, density)

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Compound of Interest

Compound Name: 11-Bromo-1-undecene

Cat. No.: B109033

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Technical Guide: Physicochemical Properties of 11-Bromo-1-undecene

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physical properties of **11-Bromo-1-undecene**, a versatile bifunctional molecule of significant interest in organic synthesis and materials science. Its unique structure, featuring a terminal double bond and a primary alkyl bromide, allows for a wide range of chemical modifications.

Core Physical Properties

The physical characteristics of **11-Bromo-1-undecene** are foundational to its application in various experimental settings. The following table summarizes its key physical properties as documented in the literature.

Property	Value	Conditions
Boiling Point	149-150 °C	at 35 mmHg[1][2][3][4][5]
149-150 °C	at 47 hPa[6]	
~240-252 °C	at atmospheric pressure (estimated)[7][8]	
Density	1.063 g/mL	at 25 °C[1][3][4]
1.067 g/mL	at 25 °C[8]	
Molecular Weight	233.19 g/mol	
Appearance	Colorless to pale yellow liquid	
Refractive Index	n ₂₀ /D 1.468	

Experimental Methodologies

While specific experimental protocols for the determination of the boiling point and density of **11-Bromo-1-undecene** are not detailed in the provided literature, standard laboratory procedures are employed for these measurements.

- Boiling Point Determination:** The boiling point is typically measured under reduced pressure (vacuum distillation) to prevent decomposition of the compound at higher temperatures. The values reported at 35 mmHg and 47 hPa are determined using this standard technique.[1][6] The atmospheric boiling points are likely extrapolated values.
- Density Measurement:** Density is determined by measuring the mass of a known volume of the substance. For liquids like **11-Bromo-1-undecene**, this is commonly done using a pycnometer or a digital density meter at a controlled temperature, such as 25 °C, to ensure accuracy and reproducibility.[1][3][8]

Synthesis and Reactivity Overview

11-Bromo-1-undecene serves as an important intermediate in organic synthesis. It can be synthesized from starting materials such as alkenyl esters or dibromides.[4] Its chemical versatility stems from its two reactive sites: the terminal alkene and the alkyl bromide.

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